

# In Vitro Profile of 1-(2,5-Dibromophenyl)sulfonylimidazole: A Technical Overview

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## Compound of Interest

Compound Name: 1-(2,5-Dibromophenyl)sulfonylimidazole

Cat. No.: B369545

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This technical guide provides a comprehensive overview of the in vitro pharmacological profile of **1-(2,5-Dibromophenyl)sulfonylimidazole**, a novel sulfonamide derivative identified as a potent inhibitor of Activin receptor-like kinase 5 (ALK5). The data presented herein is based on a study detailing the synthesis and biological evaluation of a series of sulfonamide derivatives containing an imidazole moiety. In this study, **1-(2,5-Dibromophenyl)sulfonylimidazole** is referred to as compound 15a.

## Core Findings

**1-(2,5-Dibromophenyl)sulfonylimidazole** (15a) has demonstrated significant potential as an ALK5 inhibitor. Key in vitro findings indicate that this compound exhibits potent enzymatic inhibition of ALK5, effectively suppresses the downstream TGF- $\beta$ 1/Smad signaling pathway, and inhibits cancer cell motility without inducing cytotoxicity at effective concentrations. These characteristics position **1-(2,5-Dibromophenyl)sulfonylimidazole** as a promising candidate for further investigation in the development of novel anticancer therapeutics.

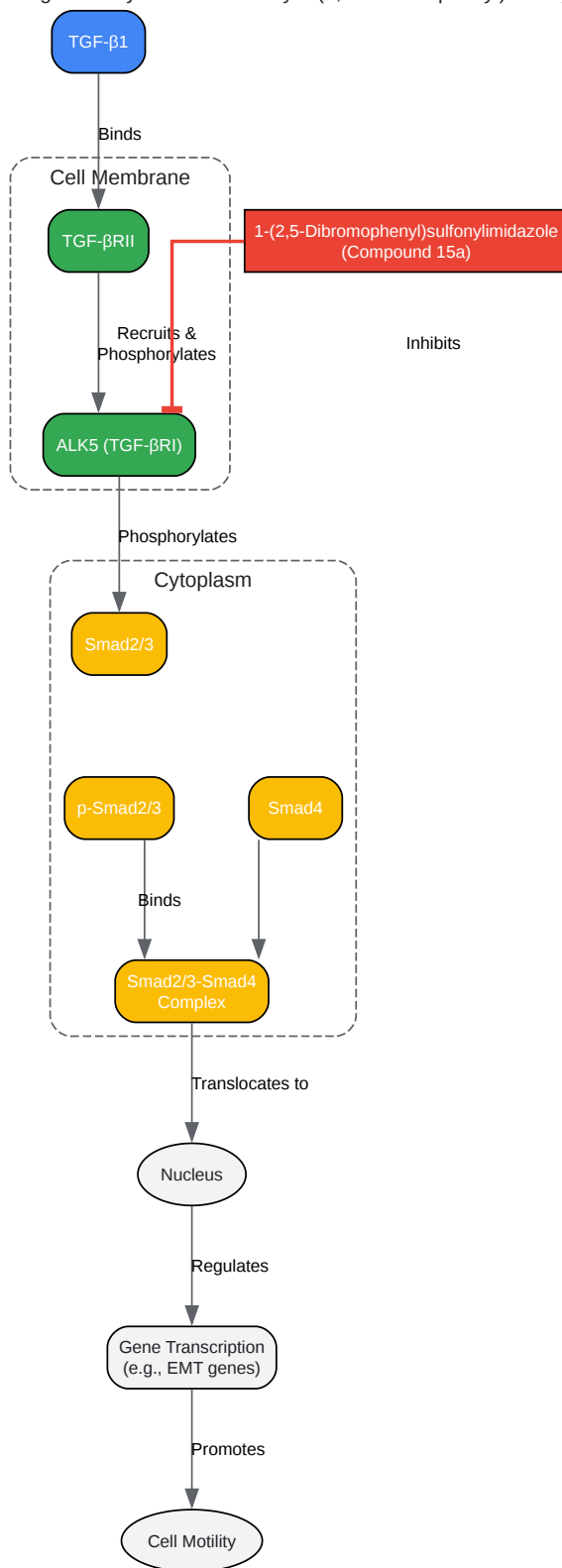
## Quantitative In Vitro Data

The following table summarizes the key quantitative data for **1-(2,5-Dibromophenyl)sulfonylimidazole (15a)** from the cited study.

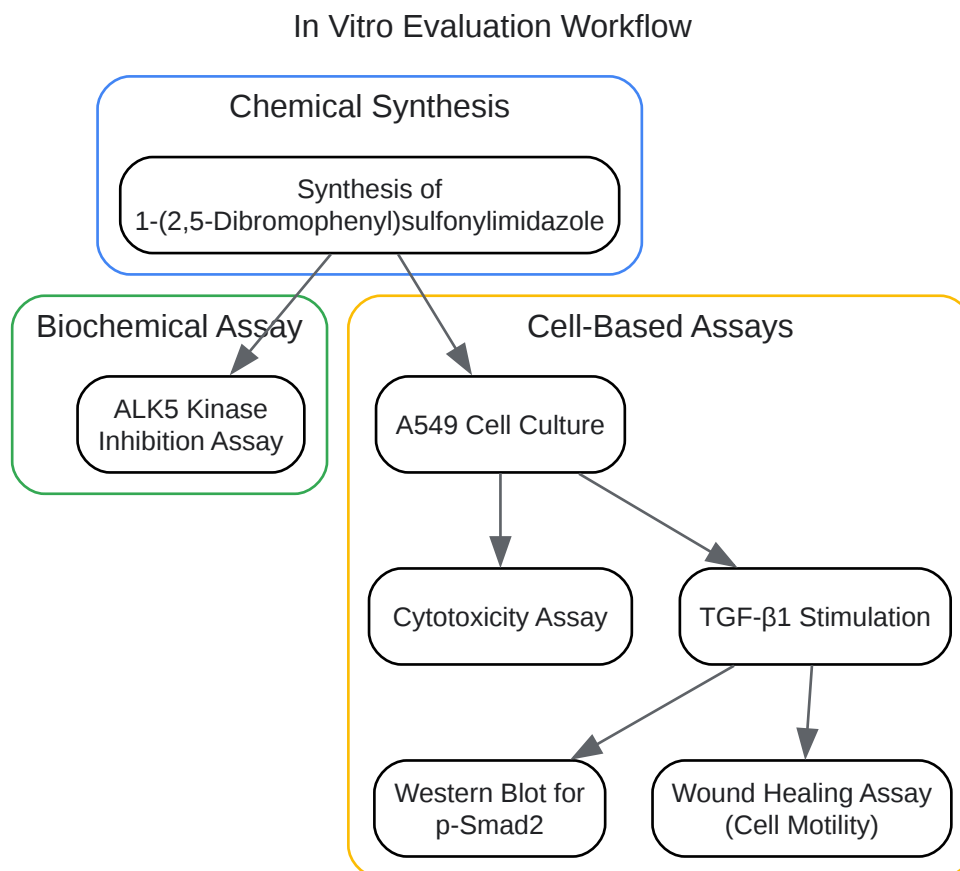
Parameter	Cell Line / System	Value	Positive Control
ALK5 Kinase Inhibition (IC50)	Enzymatic Assay	0.130 $\mu$ M	LY-2157299
Cytotoxicity (CC50)	A549 Cells	> 50 $\mu$ M	Not specified

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the general workflow of the in vitro experiments conducted.

TGF- $\beta$  Signaling Pathway and Inhibition by 1-(2,5-Dibromophenyl)sulfonylimidazole[Click to download full resolution via product page](#)

Caption: Inhibition of the TGF- $\beta$ /ALK5/Smad signaling pathway by **1-(2,5-Dibromophenyl)sulfonylimidazole**.



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